

Essential Safety and Logistics for Handling 3-Amino-2-fluoropyridine

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Compound of Interest

Compound Name: 3-Amino-2-fluoropyridine

Cat. No.: B075623

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **3-Amino-2-fluoropyridine** (CAS No. 1597-33-7), including operational procedures and disposal plans, to foster a secure laboratory environment.

Chemical Identifier and Properties

Property	Value
CAS Number	1597-33-7
Molecular Formula	C ₅ H ₅ FN ₂
Molecular Weight	112.11 g/mol
Appearance	Yellowish crystal or liquid
Density	1.212 g/mL at 25 °C

Hazard Identification and Classification

3-Amino-2-fluoropyridine is classified as hazardous. Below is a summary of its GHS hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Eye Irritation (Category 2)	H319: Causes serious eye irritation[1]

Signal Word: Warning

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure risk.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection[2].
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and protective clothing. Handle with gloves that have been inspected prior to use[2][3].
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced[2].
Body Protection	Wear fire/flammable resistant and impervious clothing[2].

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Amino-2-fluoropyridine** is essential for safety and experimental integrity.

Preparation and Handling

- Ventilation: Always handle **3-Amino-2-fluoropyridine** in a well-ventilated area, preferably within a chemical fume hood[3].

- Avoid Inhalation and Contact: Avoid breathing vapors, mist, or gas. Prevent contact with skin and eyes[3]. For solid forms, avoid the formation of dust[3].
- Personal Hygiene: Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling[1].
- Equipment: Use non-sparking tools and prevent fire caused by electrostatic discharge[2][3].

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place[2][3].
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides[1].
- Store locked up[1].

Emergency and Disposal Plan

First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Get medical help immediately. Rinse mouth. Do NOT induce vomiting[1].
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[1].
If on Skin	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention[2].
If Inhaled	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately[2].

Spill and Leak Procedures

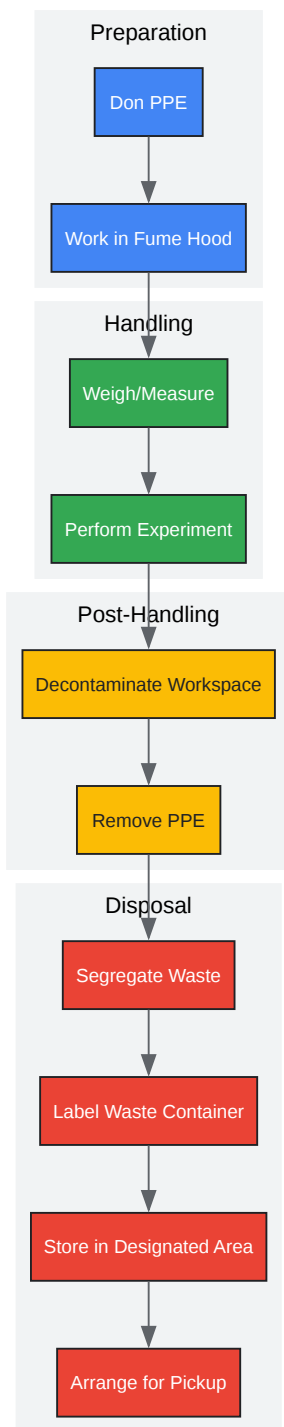
- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains[3].
- Cleanup: Collect the spillage using non-sparking tools and place it in a suitable, closed container for disposal[2]. Avoid generating dust[3].

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with all applicable local, regional, and national laws and regulations[1][4].
- Do not dispose of into drains or the environment[4].
- Contaminated packaging should be treated as the product itself and disposed of accordingly.

Workflow for Safe Handling

Workflow for Safe Handling of 3-Amino-2-fluoropyridine



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Caption: Safe handling workflow for **3-Amino-2-fluoropyridine**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 3-Amino-2-fluoropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b075623#personal-protective-equipment-for-handling-3-amino-2-fluoropyridine\]](https://www.benchchem.com/product/b075623#personal-protective-equipment-for-handling-3-amino-2-fluoropyridine)

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